

Comparative Profiling & Cross-Reactivity Guide: 4-(Methylamino)nicotinic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Methylamino)nicotinic acid

CAS No.: 1075-09-8

Cat. No.: B12989552

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Part 1: Executive Summary & Strategic Context

4-(Methylamino)nicotinic acid (CAS 1075-09-8) is a critical pyridine derivative, primarily serving as a structural intermediate and impurity marker in the synthesis of PDE2 inhibitors and TNF-alpha antagonists (e.g., pyrido-pyrimidine classes). Unlike its parent compound, Nicotinic Acid (Vitamin B3), the introduction of a methylamino group at the C4 position significantly alters its electronic properties, solubility, and binding affinity.

This guide addresses the "Cross-Reactivity" of this compound in two distinct but critical contexts:

- **Analytical Cross-Reactivity:** The potential for this compound to co-elute or interfere with the detection of structural analogs (e.g., Nicotinic Acid, Isoniazid) in HPLC/LC-MS assays.
- **Biological/Structural Cross-Reactivity:** Its potential to mimic endogenous metabolites or trigger off-target effects in nicotinamide signaling pathways.

Part 2: Structural & Chemical Comparison

To understand cross-reactivity, we must first benchmark the compound against its closest structural alternatives.

Table 1: Physicochemical Comparison of Analogs

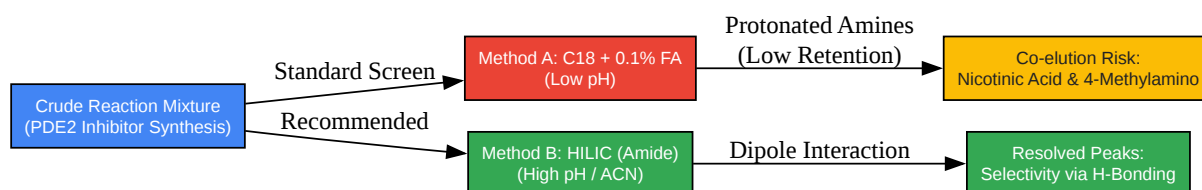
Feature	4-(Methylamino)nicotinic acid	Nicotinic Acid (Niacin)	4-Chloronicotinic Acid	Isoniazid
Role	Impurity / Intermediate	Endogenous Vitamin / Drug	Synthetic Precursor	Antitubercular Drug
CAS	1075-09-8	59-67-6	10177-29-4	54-85-3
pKa (Acid)	~4.8 (Predicted)	4.85	3.74	3.6 (Hydrazine)
pKa (Base)	~9.2 (Pyridine N)	2.0	0.8	1.8
LogP	0.45 (Hydrophilic)	0.36	1.55 (Lipophilic)	-0.70
UV Max	~265 nm, ~310 nm	262 nm	270 nm	266 nm
Key Differentiator	Amphoteric w/ strong basicity at C4-amino.	Simple ampholyte.	Electron-withdrawing Cl group.	Hydrazide functionality.

Expert Insight: The 4-methylamino group acts as an electron-donating group (EDG), increasing the electron density of the pyridine ring compared to 4-Chloronicotinic acid. This shift significantly increases the pKa of the pyridine nitrogen, causing **4-(Methylamino)nicotinic acid** to tail significantly on standard C18 columns unless ion-pairing agents or HILIC modes are used.

Part 3: Analytical Cross-Reactivity & Method Selectivity

In pharmaceutical impurity profiling, "cross-reactivity" manifests as method interference. The **4-(Methylamino)nicotinic acid** impurity often co-elutes with Nicotinic acid or N-Methylnicotinamide due to similar polarity.

Diagram 1: Analytical Separation Logic (DOT)



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Caption: Decision tree for selecting chromatographic modes to prevent analytical cross-reactivity between **4-(Methylamino)nicotinic acid** and polar analogs.

Experimental Protocol 1: High-Selectivity LC-MS Separation

Objective: To quantify **4-(Methylamino)nicotinic acid** without interference from Nicotinic acid or 4-Chloronicotinic acid.

Reagents:

- Mobile Phase A: 10mM Ammonium Acetate, pH 9.0 (Adjusted with NH₄OH).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Column: Waters XBridge BEH Amide XP (2.5 µm, 2.1 x 100 mm).

Methodology:

- Preparation: Dissolve reference standard (CAS 1075-09-8) in 90:10 ACN:Water to match initial mobile phase.
- Gradient:
 - 0-1 min: 95% B (Isocratic hold for equilibration).
 - 1-6 min: 95% B → 60% B (Elute polar impurities).

- 6-8 min: 60% B (Wash).
- 8.1 min: 95% B (Re-equilibrate).
- Detection (MS/MS):
 - **4-(Methylamino)nicotinic acid**: Precursor m/z 153.06 → Fragment 122.0 (Loss of -OCH₃/NHCH₃ characteristic).
 - Nicotinic Acid: Precursor m/z 124.0 → Fragment 80.0.
 - Cross-Talk Check: Ensure the 153 channel does not pick up the M+29 adduct of Nicotinic acid (unlikely, but verify).

Validation Criteria:

- Resolution (Rs): > 2.0 between Nicotinic Acid and **4-(Methylamino)nicotinic acid**.
- Tailing Factor: < 1.3 (Critical: The high pH suppresses the ionization of the basic amine, improving peak shape).

Part 4: Biological & Immunological Cross-Reactivity

While primarily a chemical intermediate, this compound's structural similarity to Nicotinic Acid (Vitamin B3) raises questions about biological interference, particularly in ligand-binding assays or metabolic pathways.

Immunological Interference (ELISA)

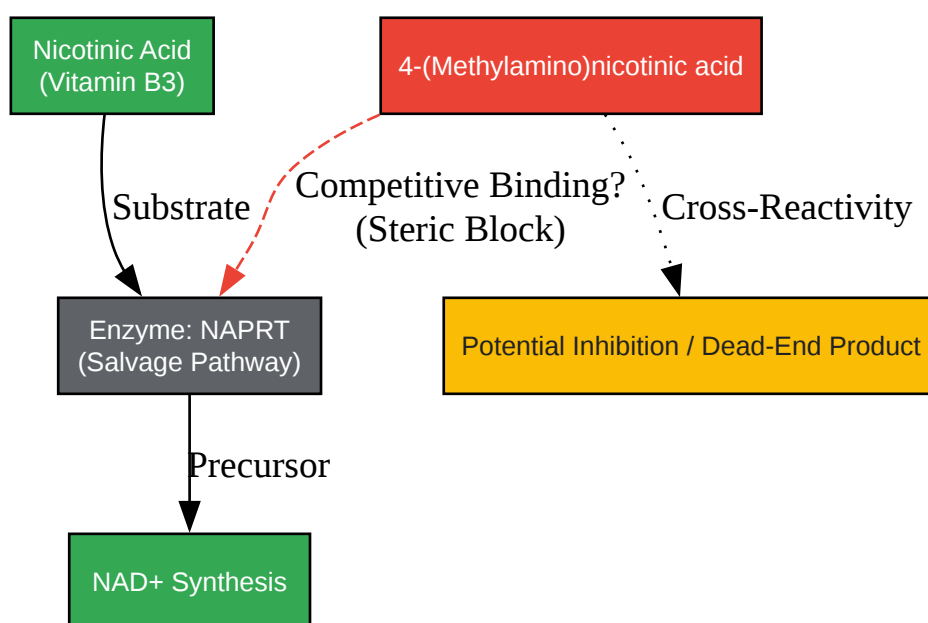
- Risk: Low to Moderate.
- Mechanism: Antibodies raised against Nicotinic Acid (for vitamin analysis) typically target the pyridine ring and the carboxylic acid tail.
- Performance vs. Alternatives:
 - Vs. Nicotinic Acid: The bulky methylamino group at C4 introduces significant steric hindrance. Most commercial anti-niacin antibodies will exhibit <5% cross-reactivity with the 4-methylamino variant due to this steric clash preventing deep pocket binding.

- Vs. Isoniazid: Higher risk of cross-reactivity exists with antibodies raised against Isoniazid metabolites, as the C4-substitution pattern is spatially similar, though chemically distinct (Hydrazide vs. Methylamine).

Metabolic Pathway Interference (Signaling)

Does **4-(Methylamino)nicotinic acid** act as an antimetabolite?

Diagram 2: Potential Metabolic Interference Pathways (DOT)



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Caption: Hypothetical interference of **4-(Methylamino)nicotinic acid** in the NAD⁺ salvage pathway via NAPRT competition.

Analysis:

- **Substrate Mimicry:** The carboxylate group allows initial recognition by phosphoribosyltransferases (like NAPRT). However, the C4-substitution likely prevents the necessary ribosylation step, potentially acting as a weak competitive inhibitor.

- Toxicity: Unlike 6-aminonicotinamide (a known neurotoxin), 4-amino derivatives are generally less potent antimetabolites, but they should still be flagged as structural alerts in early toxicology screening.

Part 5: References

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Sources

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